

Spectroscopic Analysis of 2(E)-Nonenedioic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2(E)-Nonenedioic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the spectroscopic properties of **2(E)-Nonenedioic acid**, a medium-chain dicarboxylic acid. Due to the limited availability of experimental spectroscopic data for this specific compound, this guide utilizes predicted Nuclear Magnetic Resonance (NMR) data and characteristic Infrared (IR) absorption frequencies based on its functional groups. This information is crucial for the identification, characterization, and quality control of **2(E)-Nonenedioic acid** in research and drug development settings.

Predicted ¹H NMR Spectroscopic Data

The predicted ¹H NMR spectrum of **2(E)-Nonenedioic acid** provides valuable information about the chemical environment of the hydrogen atoms in the molecule. The predicted chemical shifts (δ) in parts per million (ppm) relative to a standard reference, multiplicities (e.g., singlet, doublet, triplet), and coupling constants (J) in Hertz (Hz) are summarized in the table below. These predictions are based on established computational models.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2	5.85	Doublet of Triplets	15.6, 1.5
H-3	6.95	Doublet of Triplets	15.6, 7.0
H-4	2.25	Quartet	7.0, 7.3
H-5	1.50	Quintet	7.3, 7.4
H-6	1.35	Quintet	7.4, 7.5
H-7	1.65	Quintet	7.5, 7.6
H-8	2.35	Triplet	7.6
-COOH (C1 & C9)	12.0 (broad)	Singlet	-

Predicted ^{13}C NMR Spectroscopic Data

The predicted ^{13}C NMR spectrum reveals the number of chemically non-equivalent carbon atoms and their electronic environments. The predicted chemical shifts (δ) in ppm are crucial for confirming the carbon skeleton of **2(E)-Nonenedioic acid**.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-1 (-COOH)	171.0
C-2 (=CH)	122.5
C-3 (=CH)	148.0
C-4 (-CH ₂ -)	32.0
C-5 (-CH ₂ -)	28.0
C-6 (-CH ₂ -)	28.5
C-7 (-CH ₂ -)	24.5
C-8 (-CH ₂ -)	34.0
C-9 (-COOH)	179.0

Expected Infrared (IR) Spectroscopic Data

The IR spectrum of **2(E)-Nonenedioic acid** is expected to show characteristic absorption bands corresponding to its carboxylic acid and alkene functional groups. The following table summarizes the expected vibrational frequencies.

Functional Group	Vibration Type	Expected Absorption Range (cm ⁻¹)	Intensity
O-H (Carboxylic Acid)	Stretching	3300 - 2500	Broad, Strong
C-H (Alkene)	Stretching	3100 - 3000	Medium
C-H (Alkane)	Stretching	3000 - 2850	Medium
C=O (Carboxylic Acid)	Stretching	1725 - 1700	Strong
C=C (Alkene, trans)	Stretching	1650 - 1630	Medium
C-O (Carboxylic Acid)	Stretching	1320 - 1210	Strong
C-H (Alkene, trans)	Bending (out-of-plane)	970 - 960	Strong

Experimental Protocols

The following are detailed, generalized methodologies for acquiring NMR and IR spectra of solid organic compounds like **2(E)-Nonenedioic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

4.1.1. Sample Preparation

- Weigh approximately 5-10 mg of **2(E)-Nonenedioic acid**.
- Dissolve the sample in a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃, or D₂O with a pH indicator) in a clean, dry vial. The choice of solvent is critical and should be one in which the compound is fully soluble.
- Transfer the solution to a standard 5 mm NMR tube.

- The final sample volume should be approximately 0.5-0.7 mL.

4.1.2. ^1H NMR Acquisition[1]

- Insert the NMR tube into the spectrometer's probe.
- Lock the spectrometer onto the deuterium signal of the solvent.
- Shim the magnetic field to achieve homogeneity.
- Set the appropriate acquisition parameters, including the spectral width, number of scans (typically 8-16 for ^1H), and relaxation delay.
- Acquire the Free Induction Decay (FID).
- Process the FID using Fourier transformation, phase correction, and baseline correction.
- Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).
- Integrate the peaks and determine the chemical shifts and coupling constants.

4.1.3. ^{13}C NMR Acquisition[2][3]

- Use the same sample prepared for ^1H NMR.
- Tune the probe to the ^{13}C frequency.
- Set the appropriate acquisition parameters. Due to the low natural abundance of ^{13}C and its smaller gyromagnetic ratio, a larger number of scans (e.g., 128 or more) and a potentially longer relaxation delay are typically required.[4]
- Acquire the FID using a proton-decoupled pulse sequence.
- Process the data similarly to the ^1H NMR spectrum.
- Reference the spectrum to the solvent peak (e.g., CDCl_3 at 77.16 ppm).[5]

Fourier-Transform Infrared (FT-IR) Spectroscopy[6][7]

4.2.1. Sample Preparation (Thin Solid Film Method)[6]

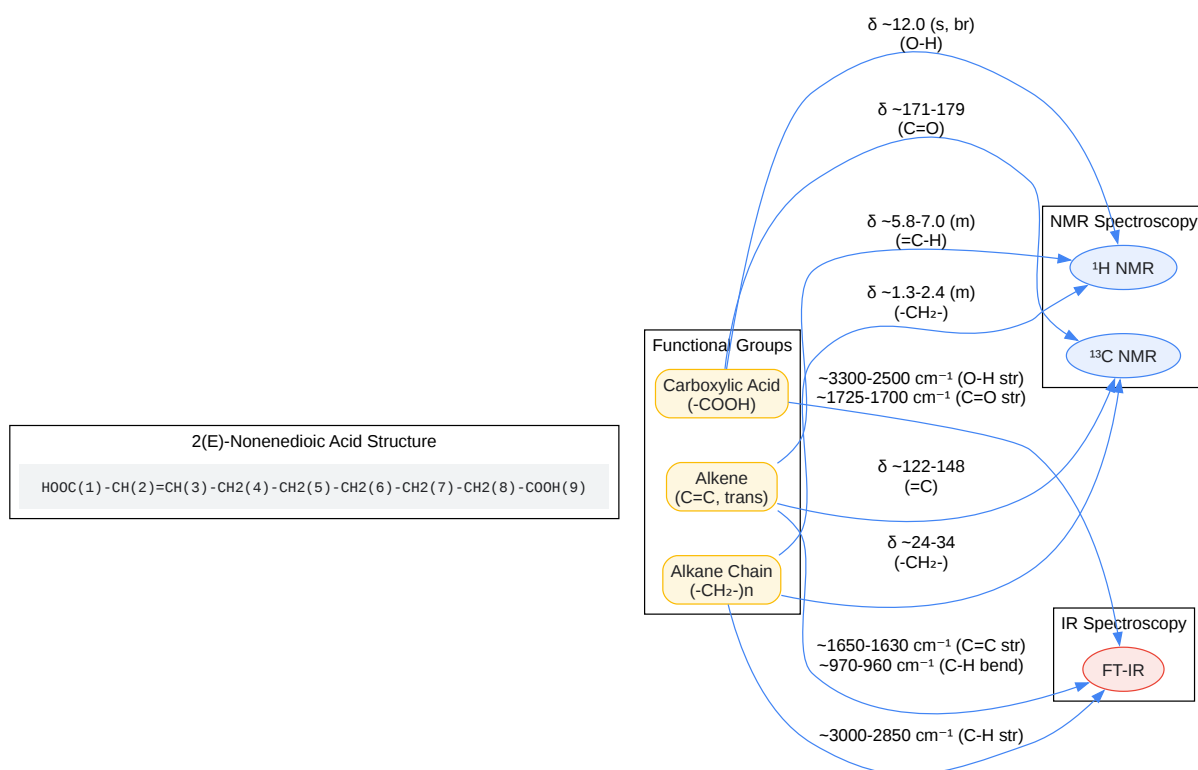
- Dissolve a small amount (1-2 mg) of **2(E)-Nonenedioic acid** in a volatile solvent (e.g., acetone or methanol).
- Place a drop of the solution onto a clean, dry salt plate (e.g., KBr or NaCl).
- Allow the solvent to evaporate completely, leaving a thin, even film of the solid sample on the plate.

4.2.2. Spectrum Acquisition[7]

- Place the salt plate with the sample film in the spectrometer's sample holder.
- Acquire a background spectrum of the empty sample compartment to account for atmospheric CO₂ and water vapor.
- Acquire the sample spectrum.
- The instrument software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.
- Label the significant peaks with their corresponding wavenumbers (cm⁻¹).

Visualization of Spectroscopic-Structural Correlation

The following diagram illustrates the relationship between the key functional groups of **2(E)-Nonenedioic acid** and their corresponding spectroscopic signatures.



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Caption: Correlation of functional groups in **2(E)-Nonenedioic acid** with their spectroscopic signals.

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